

# An In-depth Technical Guide to 3-(4-Fluorophenyl)benzaldehyde

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## Compound of Interest

Compound Name: 3-(4-Fluorophenyl)benzaldehyde

Cat. No.: B112040

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(4-Fluorophenyl)benzaldehyde**, a key intermediate in the synthesis of pharmaceuticals and advanced materials. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis via the Suzuki-Miyaura coupling reaction, and includes relevant safety and spectral data.

## Core Properties and Data

**3-(4-Fluorophenyl)benzaldehyde**, also known as 4'-Fluoro-[1,1'-biphenyl]-3-carbaldehyde, is a versatile aromatic aldehyde. Its structure, featuring a fluorinated biphenyl backbone, makes it a valuable building block in organic synthesis. The presence of the fluorine atom can significantly influence the electronic properties, metabolic stability, and binding affinity of target molecules in drug discovery.

Table 1: Chemical and Physical Properties of **3-(4-Fluorophenyl)benzaldehyde**

Property	Value	Reference(s)
CAS Number	164334-74-1	[1][2][3]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> FO	[1][4]
Molecular Weight	200.21 g/mol	[1][4]
Appearance	Solid	[4]
Boiling Point	114-116 °C at 0.7 Torr	[4]
Density (Predicted)	1.173 ± 0.06 g/cm <sup>3</sup>	[4]
Storage Temperature	Room Temperature	[4]

Table 2: Synonyms

Synonym
4'-Fluoro-[1,1'-biphenyl]-3-carbaldehyde
4'-Fluorobiphenyl-3-carboxaldehyde
4'-Fluoro-3-biphenylcarboxaldehyde

## Synthesis via Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a highly effective method for the synthesis of biaryl compounds, including **3-(4-Fluorophenyl)benzaldehyde**. This palladium-catalyzed cross-coupling reaction involves the reaction of an aryl halide with an arylboronic acid in the presence of a base.

## Experimental Protocol

This protocol is a representative procedure for the synthesis of **3-(4-Fluorophenyl)benzaldehyde** based on established Suzuki-Miyaura coupling methodologies for similar compounds.[2][5][6][7][8]

Materials:

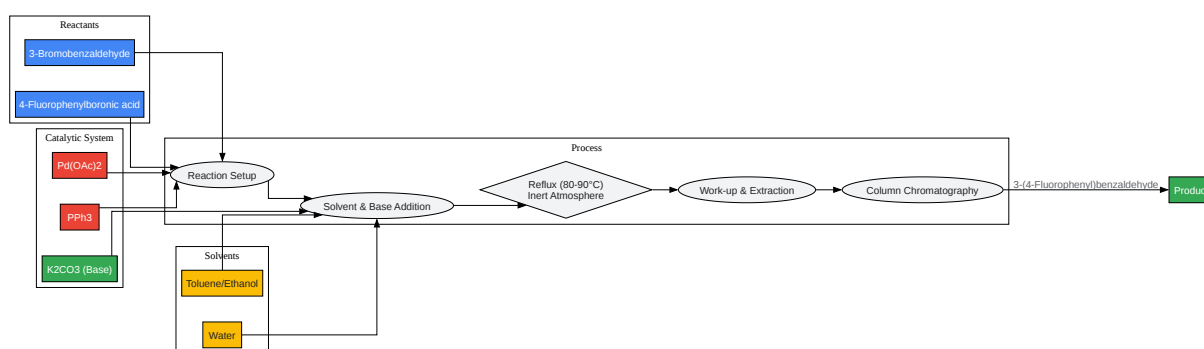
- 3-Bromobenzaldehyde
- 4-Fluorophenylboronic acid
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Toluene
- Ethanol
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Nitrogen or Argon gas (for inert atmosphere)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a three-necked round-bottom flask equipped with a reflux condenser, a magnetic stir bar, and a nitrogen/argon inlet, add 3-bromobenzaldehyde (1.0 eq), 4-fluorophenylboronic acid (1.2 eq), palladium(II) acetate (0.02 eq), and triphenylphosphine (0.08 eq).
- **Solvent and Base Addition:** Add a 3:1 mixture of toluene and ethanol to the flask, followed by an aqueous solution of potassium carbonate (2.0 eq).
- **Reaction Execution:** Purge the reaction mixture with nitrogen or argon for 15-20 minutes. Heat the mixture to reflux (approximately 80-90 °C) with vigorous stirring under an inert atmosphere. Monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 4-8 hours.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and water. Transfer the mixture to a separatory funnel and separate the organic layer. Wash the organic layer sequentially with water and brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator. Purify the crude product by silica gel column chromatography using a mixture of hexane and ethyl acetate as the eluent to afford pure **3-(4-Fluorophenyl)benzaldehyde**.



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Caption: Experimental workflow for the synthesis of **3-(4-Fluorophenyl)benzaldehyde**.

## Biological Activity and Signaling Pathways

Currently, there is limited publicly available information directly implicating **3-(4-Fluorophenyl)benzaldehyde** in specific biological signaling pathways. However, the broader class of benzaldehydes and fluorinated aromatic compounds are known to exhibit a range of

biological activities.[9][10] Benzaldehyde itself has been studied for its potential as an antibiotic modulator.[9][11] The introduction of a fluorophenyl group can enhance biological activity and is a common strategy in the design of kinase inhibitors and other therapeutic agents.[12]

Further research is required to elucidate the specific mechanism of action and any potential interactions of **3-(4-Fluorophenyl)benzaldehyde** with cellular signaling cascades. As this compound is a versatile intermediate, its biological effects are typically explored in the context of the larger molecules synthesized from it.

## Safety Information

Table 3: Hazard and Precautionary Statements

Hazard Statement	Precautionary Statement	Reference(s)
H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling.	[4]
H315: Causes skin irritation.	P270: Do not eat, drink or smoke when using this product.	[4]
H318: Causes serious eye damage.	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[4]
H335: May cause respiratory irritation.	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[4]
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		[4]

## Spectral Data

The structural confirmation of **3-(4-Fluorophenyl)benzaldehyde** is typically achieved through a combination of spectroscopic techniques. While a comprehensive set of spectra for this specific compound is not readily available in the public domain, the expected spectral characteristics can be inferred from similar structures.

### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals in the aromatic region ( $\delta$  7.0-8.5 ppm) corresponding to the protons on the two phenyl rings. A distinct singlet for the aldehydic proton should appear further downfield ( $\delta$  9.5-10.5 ppm).
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display signals for the aromatic carbons, the carbonyl carbon of the aldehyde (typically  $\delta$  190-200 ppm), and the carbon-fluorine bond will exhibit characteristic coupling.
- $^{19}\text{F}$  NMR: The fluorine NMR will show a signal characteristic of a fluorine atom attached to an aromatic ring.

**Infrared (IR) Spectroscopy:** The IR spectrum is expected to show a strong absorption band for the carbonyl ( $\text{C}=\text{O}$ ) stretch of the aldehyde group around  $1700\text{ cm}^{-1}$ . Aromatic  $\text{C}-\text{H}$  and  $\text{C}=\text{C}$  stretching vibrations will also be present.

**Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound ( $m/z = 200.21$ ). Fragmentation patterns will likely involve the loss of the formyl group ( $-\text{CHO}$ ) and other characteristic cleavages of the biphenyl system.

This technical guide provides a foundational understanding of **3-(4-Fluorophenyl)benzaldehyde** for researchers and professionals in the fields of chemistry and drug development. Further experimental investigation is encouraged to fully characterize this versatile compound and explore its potential applications.

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## References

- 1. US4626601A - Preparation of 4-fluoro-3-phenoxy-benzal-dehyde acetals and intermediates therefor - Google Patents [patents.google.com]
- 2. Novel Fluorinated Biphenyl Compounds Synthesized via Pd(0)-Catalyzed Reactions: Experimental and Computational Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. senshu-u.repo.nii.ac.jp [senshu-u.repo.nii.ac.jp]
- 4. 3-(4-FLUOROPHENYL)BENZALDEHYDE | 164334-74-1 [amp.chemicalbook.com]
- 5. mdpi.com [mdpi.com]
- 6. jsynthchem.com [jsynthchem.com]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. Evaluation of Benzaldehyde as an Antibiotic Modulator and Its Toxic Effect against *Drosophila melanogaster* [mdpi.com]
- 10. Synthesis of Fluorinated Nucleosides/Nucleotides and Their Antiviral Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Evaluation of Benzaldehyde as an Antibiotic Modulator and Its Toxic Effect against *Drosophila melanogaster* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Synthesis and Applications of Selected Fluorine-Containing Fluorophores - PMC [pmc.ncbi.nlm.nih.gov]
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